

Pentachlorocyclopropane (CAS 6262-51-7): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentachlorocyclopropane

Cat. No.: B1630593

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, reactivity, and safety information for **pentachlorocyclopropane** (CAS 6262-51-7). The information is presented in a structured format to facilitate easy access and comparison for research and development purposes.

Core Properties

Pentachlorocyclopropane is a colorless to pale yellow liquid with a faint, minty odor.^{[1][2]} It is a synthetic, chlorinated cyclopropane derivative with the chemical formula C_3HCl_5 .^{[1][2]}

Physical and Chemical Properties

The key physical and chemical properties of **pentachlorocyclopropane** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₃ HCl ₅	[1]
Molecular Weight	214.31 g/mol	[3]
Appearance	Colorless to pale yellow liquid with a faint, minty odor	[1][2]
Density	1.668 g/mL at 25 °C	[3]
Boiling Point	55-56 °C at 7 mmHg	[3]
Refractive Index	n _{20/D} 1.5169	[3]
Flash Point	101 °C (closed cup)	[3]
Thermal Stability	Thermally unstable above 100 °C, undergoing isomerization	[1]

Spectroscopic Data

While direct spectral images are not readily available in public databases, the following information has been reported:

- ¹H NMR: The proton NMR spectrum is reported to conform to the structure of **pentachlorocyclopropane**.
- ¹³C NMR: PubChem lists the availability of a ¹³C NMR spectrum for this compound.[2]
- Infrared (IR) Spectroscopy: The infrared spectrum is reported to be consistent with the molecular structure of **pentachlorocyclopropane**.
- Mass Spectrometry (GC-MS): GC-MS data is available for **pentachlorocyclopropane**, with a prominent peak observed in the mass spectrum.[2]

Synthesis of Pentachlorocyclopropane

Pentachlorocyclopropane can be synthesized through several routes. The most common methods involve the addition of dichlorocarbene to trichloroethylene or the chlorination of a trichloropropylene isomer.

Synthesis from Trichloroethylene and Sodium Trichloroacetate

A well-established method for the laboratory-scale synthesis of **pentachlorocyclopropane** involves the reaction of trichloroethylene with sodium trichloroacetate.^[4]

Experimental Protocol:

- A solution of sodium trichloroacetate is prepared.
- Trichloroethylene is added to the solution.
- The reaction mixture is heated, leading to the in-situ generation of dichlorocarbene, which then adds to the trichloroethylene.
- The resulting **pentachlorocyclopropane** is isolated and purified.

Synthesis via Phase-Transfer Catalysis

A more recent and efficient method utilizes phase-transfer catalysis for the reaction of 1,2-trichloroethylene and chloroform.^[5]

Experimental Protocol:

- 1,2-trichloroethylene, a strong base (such as sodium hydroxide or potassium hydroxide), and a phase-transfer catalyst (e.g., a quaternary ammonium salt) are mixed.^[5]
- Chloroform is added to the mixture. The reaction proceeds at a controlled temperature, typically between 30-40 °C.^[5]
- The reaction is a phase-transfer catalyzed carbene addition.^[5]
- Upon completion, the organic layer containing **pentachlorocyclopropane** is separated, washed, and purified, often by distillation.^[5]

Synthesis by Chlorination of 3,3,3-Trichloropropylene

Pentachlorocyclopropane can also be prepared by the chlorination of 3,3,3-trichloropropylene.[6]

Experimental Protocol:

- 3,3,3-trichloropropylene is used as the starting material.[6]
- Chlorine gas is introduced to the starting material at a temperature ranging from 0 to 100 °C. The reaction can be carried out in the presence of a catalyst, such as an anhydrous Fe^{3+} or Fe^{2+} compound.[6]
- The reaction is an addition of chlorine across the double bond, followed by ring closure.[6]
- The product, **pentachlorocyclopropane**, is then isolated and purified from the reaction mixture.[6]

Reactivity and Applications

Pentachlorocyclopropane is a reactive molecule primarily used as an intermediate in the synthesis of other chemical compounds. Its reactivity is characterized by its thermal instability and susceptibility to dehydrohalogenation.

Thermal Isomerization

Above 100 °C, **pentachlorocyclopropane** undergoes a rapid ring-opening isomerization to exclusively yield 1,1,3,3,3-pentachloropropene.[7]

Caption: Thermal isomerization of **pentachlorocyclopropane**.

Dehydrohalogenation to Tetrachlorocyclopropene

Pentachlorocyclopropane can be smoothly dehydrochlorinated to tetrachlorocyclopropene by reaction with a strong base, such as concentrated aqueous potassium hydroxide.[1][4] This reaction is a key step in the synthesis of various cyclopropene derivatives.

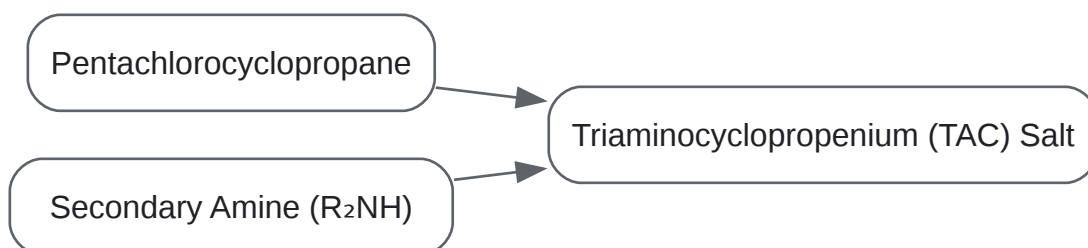
Experimental Protocol:

- **Pentachlorocyclopropane** is treated with a concentrated aqueous solution of potassium hydroxide (e.g., 18 M).[3]
- The reaction mixture is heated to approximately 80-85 °C.[3]
- The dehydrohalogenation reaction occurs, eliminating a molecule of hydrogen chloride and forming the double bond of tetrachlorocyclopropene.[4]
- The tetrachlorocyclopropene product is then isolated from the reaction mixture and purified.

Caption: Dehydrohalogenation of **pentachlorocyclopropane**.

Synthesis of Triaminocyclopropenium (TAC) Salts

A significant application of **pentachlorocyclopropane** is in the synthesis of triaminocyclopropenium (TAC) salts.[7] These stable cationic species have applications in various areas of chemistry. The reaction typically involves the direct reaction of **pentachlorocyclopropane** with a secondary amine.[7]



[Click to download full resolution via product page](#)

Caption: Synthesis of TAC salts from **pentachlorocyclopropane**.

Safety and Handling

Pentachlorocyclopropane is a hazardous chemical and should be handled with appropriate safety precautions in a well-ventilated fume hood.

Hazard Identification

- GHS Hazard Statements: Causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.

- Toxicology: In dermal lethal-dose studies in rats, it caused tremors and necrotic gastrointestinal changes.[7] Oral lethal-dose studies in rats showed effects such as changes in the visual field, somnolence, and convulsions.[7]

Recommended Personal Protective Equipment (PPE)

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves.
- Skin and Body Protection: Laboratory coat.
- Respiratory Protection: Use in a well-ventilated area or with a respirator if ventilation is inadequate.

Storage and Handling

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from heat and incompatible materials.
- Avoid inhalation, ingestion, and contact with skin and eyes.

This technical guide provides a summary of the available information on **pentachlorocyclopropane** (CAS 6262-51-7). For more detailed information, researchers are encouraged to consult the cited references.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pentachlorocyclopropane - Wikipedia [en.wikipedia.org]
- 2. Pentachlorocyclopropane | C₃HCl₅ | CID 22631 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Pentachlorocyclopropane technical grade, 90 6262-51-7 [sigmaaldrich.com]

- 4. pubs.acs.org [pubs.acs.org]
- 5. CN112279747B - Preparation method of pentachlorocyclopropane - Google Patents [patents.google.com]
- 6. CN102992947B - Pentachlorocyclopropane preparation method - Google Patents [patents.google.com]
- 7. Pentachlorocyclopropane – description and application - Georganics [georganics.sk]
- To cite this document: BenchChem. [Pentachlorocyclopropane (CAS 6262-51-7): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1630593#pentachlorocyclopropane-cas-number-6262-51-7-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com